

# Application Notes and Protocols: Palladium-Catalyzed Cross-Coupling of *tert*-Butyl 2-Bromonicotinate

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## Compound of Interest

Compound Name: *tert*-Butyl 2-bromonicotinate

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These application notes provide detailed protocols and guidelines for the palladium-catalyzed cross-coupling of ***tert*-butyl 2-bromonicotinate**, a versatile building block in the synthesis of functionalized pyridine derivatives for pharmaceutical and materials science research. The methodologies described herein cover Suzuki-Miyaura, Heck, Sonogashira, and Buchwald-Hartwig amination reactions, offering a comprehensive toolkit for the construction of C-C and C-N bonds at the 2-position of the nicotinic acid scaffold.

## Introduction

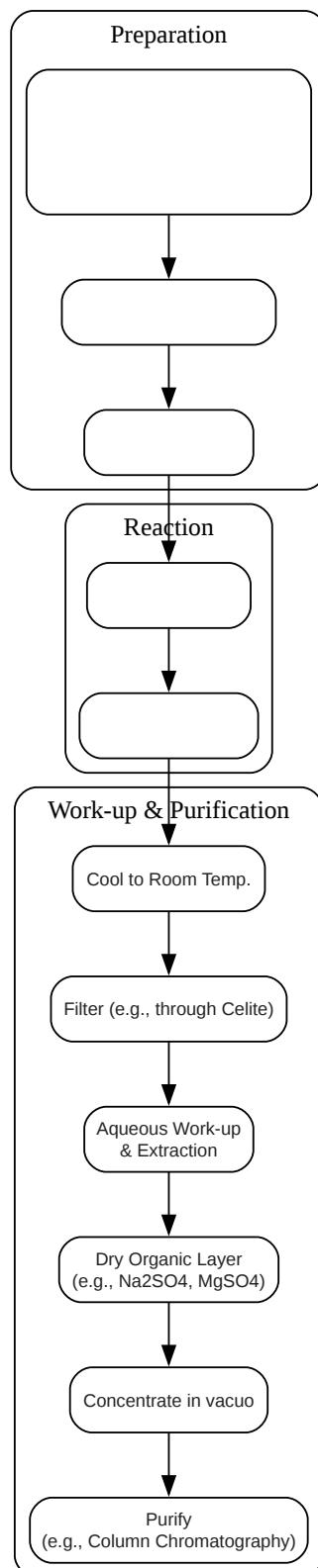
The pyridine nucleus is a ubiquitous motif in a vast array of pharmaceuticals and biologically active compounds. The ability to introduce diverse substituents onto the pyridine ring is therefore of paramount importance in drug discovery and development. ***tert*-Butyl 2-bromonicotinate** serves as a valuable starting material for such functionalization, with the bromine atom providing a reactive handle for various palladium-catalyzed cross-coupling reactions. The *tert*-butyl ester group offers the advantage of being relatively stable under many reaction conditions and can be readily cleaved under acidic conditions to reveal the corresponding carboxylic acid, allowing for further derivatization.

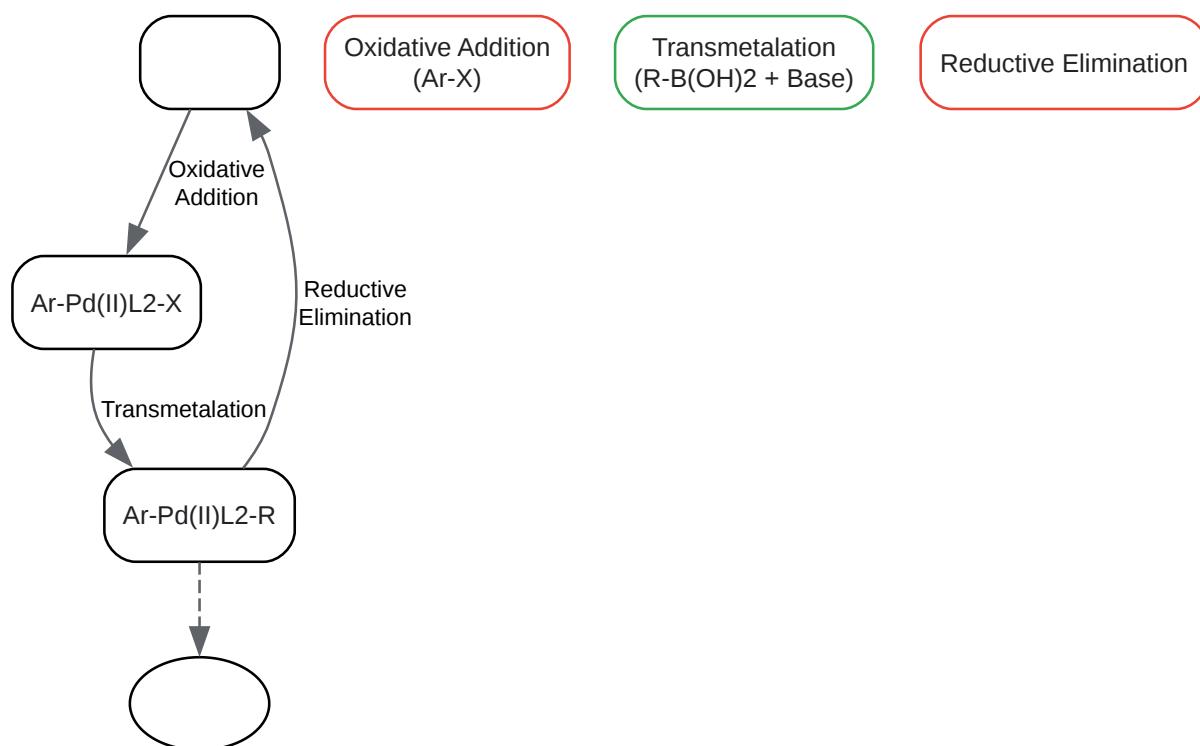
This document outlines generalized protocols, key reaction parameters, and representative data for the Suzuki-Miyaura, Heck, Sonogashira, and Buchwald-Hartwig amination reactions of

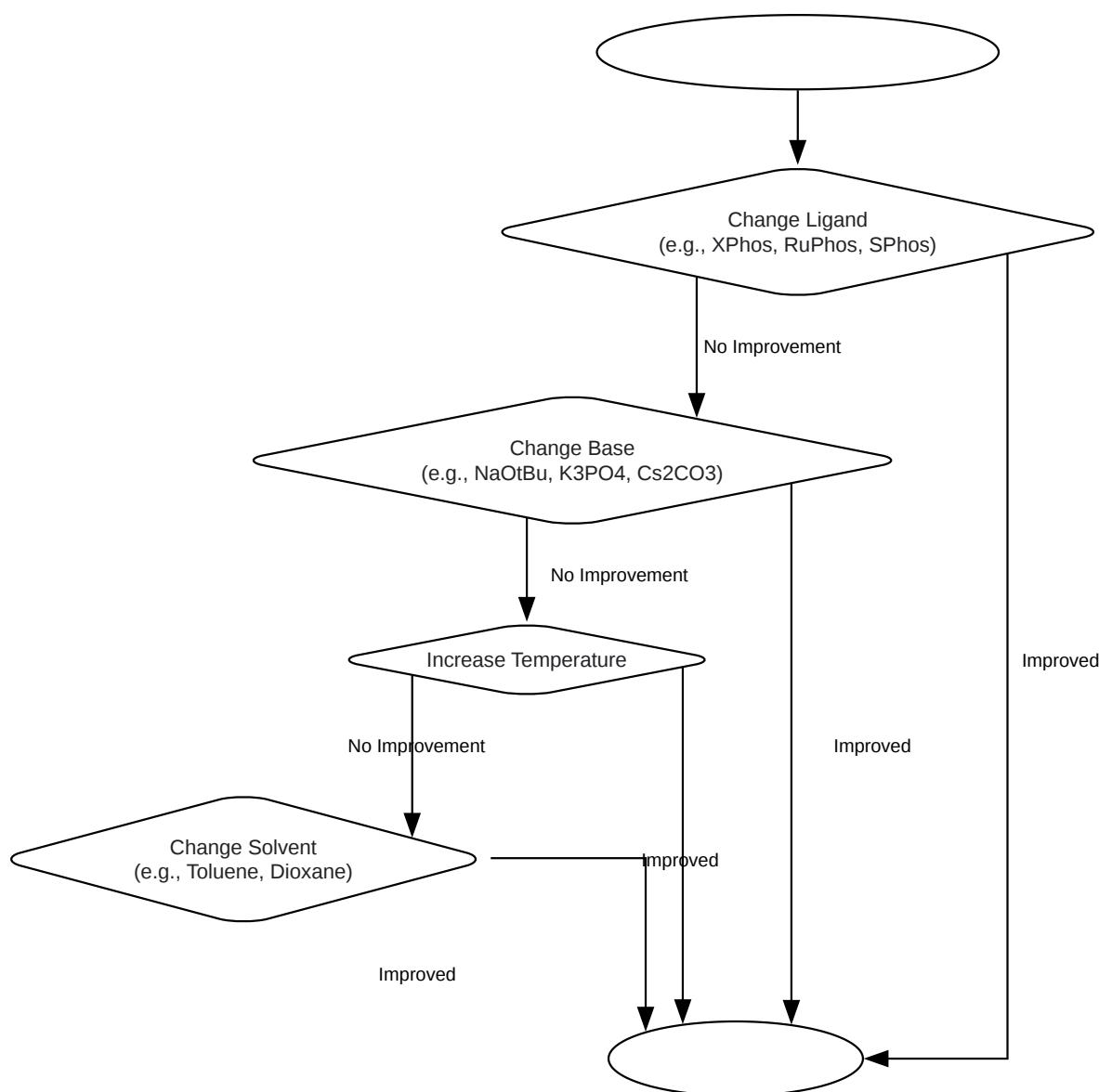
**tert-butyl 2-bromonicotinate.**

## General Palladium-Catalyzed Cross-Coupling Workflow

The successful execution of palladium-catalyzed cross-coupling reactions hinges on the careful control of several parameters. The following diagram illustrates a typical experimental workflow.





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